

Physical and chemical properties of Hemiphroside B

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Compound of Interest

Compound Name: Hemiphroside B

Cat. No.: B14753152

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Hemiphroside B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hemiphroside B, a naturally occurring phenylpropanoid glycoside, has garnered interest within the scientific community for its potential therapeutic applications. Isolated from plants of the *Lagotis* genus, this compound is being investigated for its biological activities. This technical guide provides a detailed overview of the physical and chemical properties of **Hemiphroside B**, including its spectral data, alongside a review of its potential biological activities and the experimental methodologies used for its study.

Physical and Chemical Properties

A thorough understanding of the physicochemical properties of **Hemiphroside B** is fundamental for its application in research and drug development. The following table summarizes the key physical and chemical data for this compound.

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₈ O ₁₇	[1]
Molecular Weight	682.63 g/mol	[1]
Predicted Boiling Point	943.9 ± 65.0 °C	[1]
Predicted Density	1.61 ± 0.1 g/cm ³	[1]
Predicted pKa	8.43 ± 0.20	[1]

Note: The boiling point, density, and pKa values are predicted and have not been experimentally verified. Further experimental determination is required for confirmation.

Spectral Data and Analysis

Spectroscopic analysis is crucial for the structural elucidation and identification of **Hemiphroside B**. This section details the expected spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental NMR spectra for **Hemiphroside B** are not widely available in the public domain, analysis of its structural analogues, such as Forsythoside B, and general principles of NMR spectroscopy allow for the prediction of its spectral features.

- ¹H NMR:** The proton NMR spectrum is expected to be complex due to the numerous protons in the glycosidic and phenylpropanoid moieties. Key signals would include those from aromatic protons, olefinic protons of the caffeoyl group, and a series of overlapping signals from the sugar protons.
- ¹³C NMR:** The carbon NMR spectrum would show distinct signals for the carbonyl carbon of the ester group, aromatic and olefinic carbons, and the carbons of the sugar residues.

Infrared (IR) Spectroscopy

The IR spectrum of **Hemiphroside B** is anticipated to exhibit characteristic absorption bands corresponding to its functional groups. These would include:

- A broad absorption band in the region of 3400 cm^{-1} due to the stretching vibrations of the numerous hydroxyl (-OH) groups.
- Absorption bands in the aromatic region (around 1600 cm^{-1}) corresponding to C=C stretching vibrations of the phenyl groups.
- A strong absorption band around 1700 cm^{-1} due to the C=O stretching vibration of the ester group.
- C-O stretching vibrations from the glycosidic linkages and alcohol groups would be visible in the fingerprint region ($1200\text{-}1000\text{ cm}^{-1}$).

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and fragmentation pattern of **Hemiphroside B**. In electrospray ionization (ESI) mass spectrometry, the molecule would likely be observed as a protonated molecule $[M+H]^+$ or as adducts with sodium $[M+Na]^+$ or potassium $[M+K]^+$. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the molecular formula.

Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of research on **Hemiphroside B**.

Isolation and Purification of Hemiphroside B from *Lagotis integra*

While a specific, detailed protocol for **Hemiphroside B** is not readily available, a general procedure for the isolation of phenylpropanoid glycosides from plant material can be adapted.

Workflow for Isolation and Purification:

Caption: General workflow for the isolation and purification of **Hemiphroside B**.

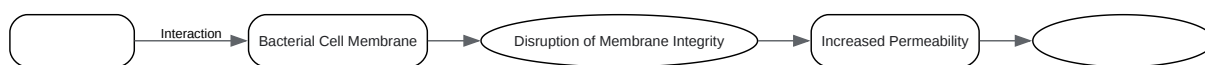
Biological Activity and Potential Mechanisms of Action

Preliminary research and studies on structurally related compounds suggest that **Hemiphroside B** may possess significant biological activities.

Antibacterial Activity

Forsythoside B, a compound structurally similar to **Hemiphroside B**, has been shown to exhibit antibacterial effects by disrupting the bacterial cell membrane.[2] This leads to increased permeability and ultimately cell death.[2] It is plausible that **Hemiphroside B** shares a similar mechanism of action against various bacterial strains.[3][4]

Proposed Antibacterial Mechanism of Action:



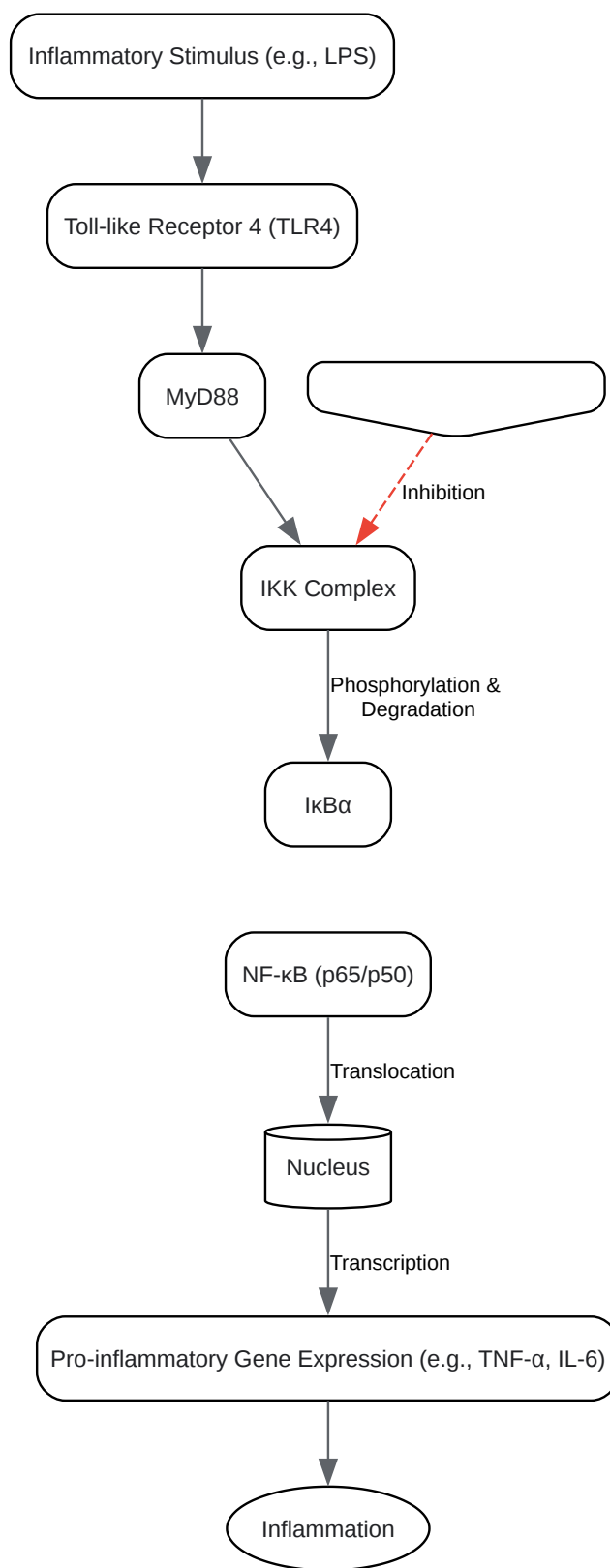
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Caption: Proposed mechanism of antibacterial action for **Hemiphroside B**.

Anti-inflammatory Activity

Compounds with similar structural motifs to **Hemiphroside B**, such as hyperoside, have demonstrated anti-inflammatory properties.[5][6] The mechanism often involves the inhibition of pro-inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF-κB) pathway.[5] [6] NF-κB is a key transcription factor that regulates the expression of numerous pro-inflammatory genes. By inhibiting the activation of NF-κB, these compounds can reduce the production of inflammatory mediators.[5][6]

Potential Anti-inflammatory Signaling Pathway:



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Caption: Potential anti-inflammatory signaling pathway modulated by **Hemiphroside B**.

Conclusion

Hemiphroside B is a promising natural product with potential antibacterial and anti-inflammatory properties. This technical guide has summarized the currently available physicochemical data and highlighted the need for further experimental validation. The provided experimental workflow for isolation and the proposed mechanisms of action offer a foundation for future research. In-depth spectroscopic analysis and comprehensive biological evaluations are crucial next steps to fully elucidate the therapeutic potential of **Hemiphroside B** and pave the way for its development as a novel therapeutic agent.

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References

- 1. Hemiphroside B | 165338-28-3 [m.chemicalbook.com]
- 2. Antibacterial effect and mechanisms of action of forsythoside B, alone and in combination with antibiotics, against *Acinetobacter baumannii* and *Pseudomonas aeruginosa* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. 10.2 Mechanisms of Antibacterial Drugs – Allied Health Microbiology [open.oregonstate.education]
- 5. Anti-inflammatory effects of hyperoside in human endothelial cells and in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Anti-inflammatory activity of hyperoside through the suppression of nuclear factor-κB activation in mouse peritoneal macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
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